

Tetrahydro-2H-pyran-4-yl methanesulfonate CAS number

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Compound of Interest

Compound Name: **Tetrahydro-2H-pyran-4-yl methanesulfonate**

Cat. No.: **B134751**

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An In-depth Technical Guide to **Tetrahydro-2H-pyran-4-yl methanesulfonate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Tetrahydro-2H-pyran-4-yl methanesulfonate**, a key intermediate in organic synthesis and pharmaceutical development. It covers its chemical properties, synthesis, applications, and safety information, presented in a format tailored for scientific and research audiences.

Chemical and Physical Properties

Tetrahydro-2H-pyran-4-yl methanesulfonate, identified by the CAS Number 134419-59-3, is a sulfonate ester that serves as a versatile building block in the synthesis of more complex molecules.^{[1][2][3][4][5][6]} Its physical and chemical properties are summarized in the table below.

Property	Value
CAS Number	134419-59-3
Molecular Formula	C ₆ H ₁₂ O ₄ S ^{[1][2]}
Molecular Weight	180.22 g/mol ^{[1][2]}
IUPAC Name	Tetrahydro-2H-pyran-4-yl methanesulfonate
Physical Form	Solid
Melting Point	47-49°C ^[1]
Boiling Point (Predicted)	329.1 ± 31.0 °C at 760 mmHg ^{[1][2]}
Density (Predicted)	1.26 ± 0.1 g/cm ³ ^{[1][2]}
Purity	Typically ≥95% - 97% ^[5]

Synthesis of Tetrahydro-2H-pyran-4-yl methanesulfonate

The compound is typically synthesized from Tetrahydro-2H-pyran-4-ol via a reaction with methanesulfonyl chloride. The hydroxyl group of the pyranol is converted into a good leaving group (mesylate), facilitating subsequent nucleophilic substitution reactions.

Experimental Protocol

A common laboratory-scale synthesis protocol is as follows:^{[1][7]}

Materials:

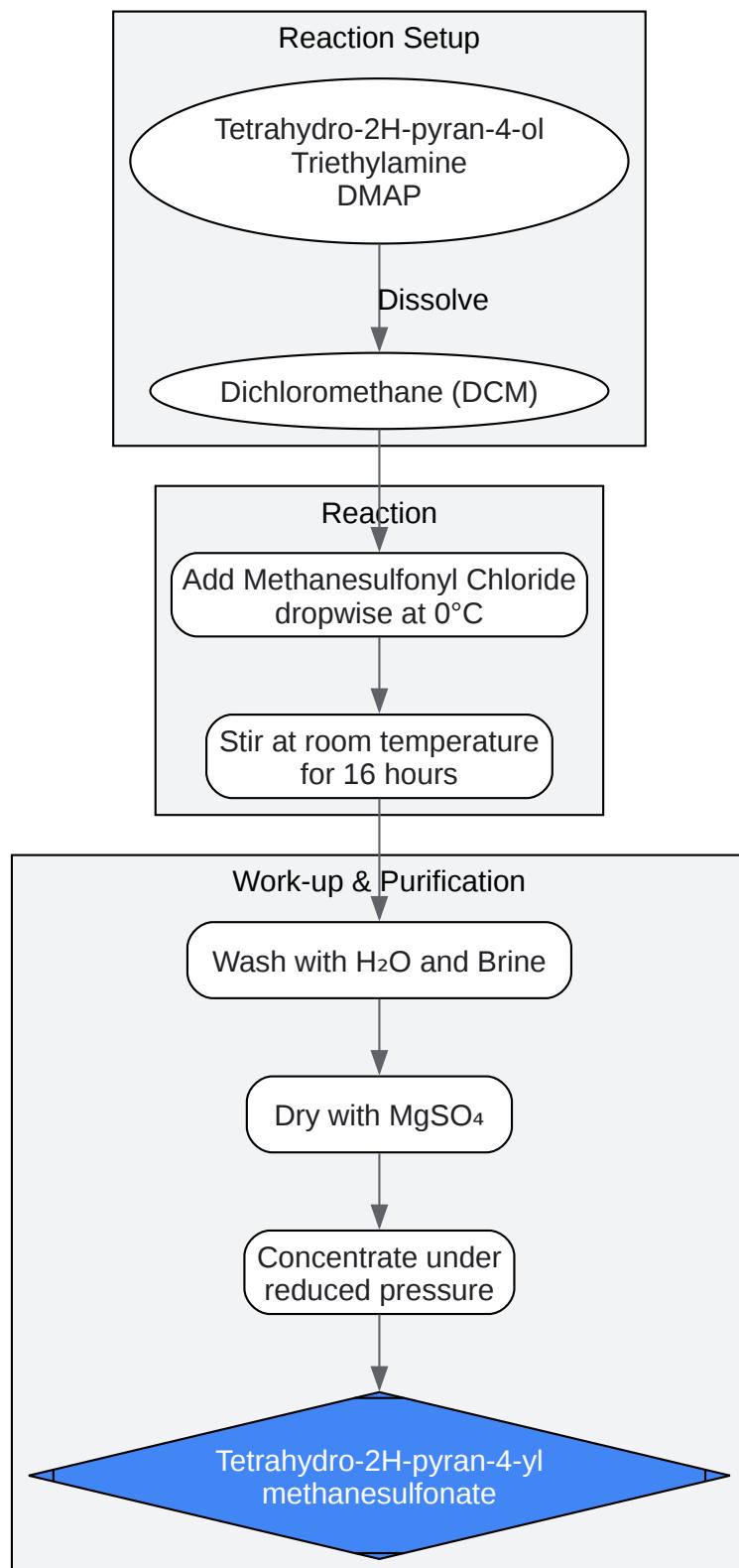
- Tetrahydro-2H-pyran-4-ol
- Methanesulfonyl chloride (MsCl)
- Triethylamine (TEA) or another suitable base
- Dimethylaminopyridine (DMAP) (catalyst)

- Dichloromethane (DCM) or another suitable aprotic solvent
- Deionized water
- Brine
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- Dissolve tetrahydro-2H-pyran-4-ol, triethylamine, and a catalytic amount of dimethylaminopyridine in dichloromethane in a round-bottom flask.[\[7\]](#)
- Cool the reaction mixture to 0 °C in an ice bath.[\[7\]](#)
- Slowly add methanesulfonyl chloride dropwise to the stirred solution.[\[7\]](#)
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for approximately 16 hours.[\[7\]](#)
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding deionized water.
- Transfer the mixture to a separatory funnel and wash the organic layer sequentially with deionized water and brine.[\[7\]](#)
- Dry the organic phase over anhydrous magnesium sulfate or sodium sulfate.[\[7\]](#)
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.[\[7\]](#)
- The resulting product, **tetrahydro-2H-pyran-4-yl methanesulfonate**, is typically a yellow solid.[\[7\]](#) Further purification can be achieved by recrystallization if necessary.

Characterization: The product can be characterized by Nuclear Magnetic Resonance (NMR) spectroscopy. The ^1H NMR spectrum in CDCl_3 typically shows the following signals: δ 4.90 (m, 1H), 3.95 (dt, 2H), 3.59-3.51 (m, 2H), 3.04 (s, 3H), 2.08-2.01 (m, 2H), 1.94-1.82 (m, 2H).[\[7\]](#)

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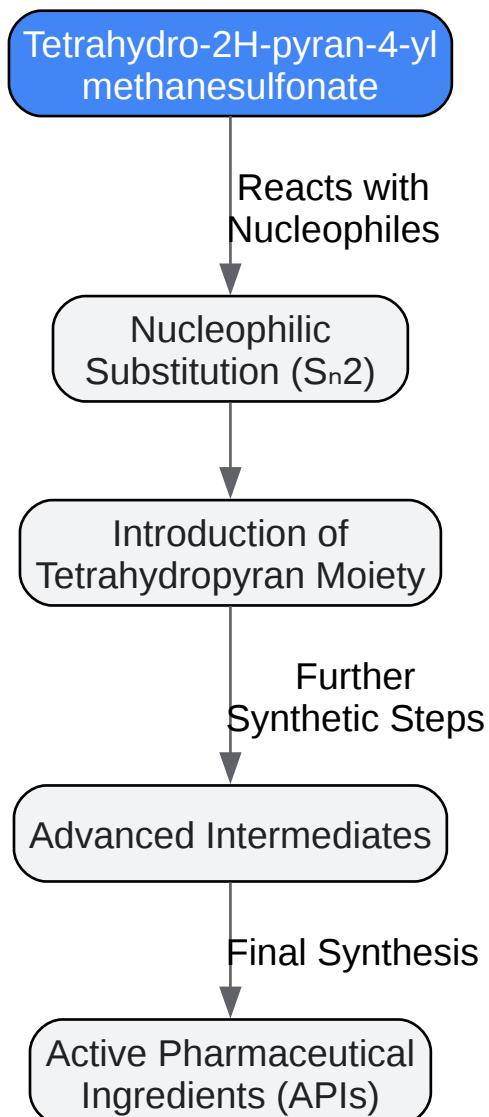
Caption: Synthesis workflow for **Tetrahydro-2H-pyran-4-yl methanesulfonate**.

Applications in Research and Drug Development

The tetrahydropyran (THP) moiety is a prevalent scaffold in numerous bioactive compounds and pharmaceuticals.^{[8][9][10]} It often enhances physicochemical properties such as solubility and metabolic stability. **Tetrahydro-2H-pyran-4-yl methanesulfonate** is a valuable intermediate for introducing this THP ring into target molecules.

Key Applications:

- **Intermediate for Bioactive Molecules:** It is used in the synthesis of compounds with potential therapeutic applications. For instance, it is an intermediate in the synthesis of 3,4,5-Trimethoxy-2-nitro Acetophenone, which is a precursor for potential cardiotonics and potent tubulin polymerization inhibitors.^[7]
- **Synthesis of Spirocyclic Compounds:** The related compound, tetrahydro-4H-pyran-4-one, is used to create spiro-hydantoins, a class of compounds with a wide range of biological activities, including anticonvulsant, antiviral, and anticancer properties.^[8] While not a direct reaction of the methanesulfonate, this highlights the importance of the pyran ring system in medicinal chemistry.
- **General Organic Synthesis:** The mesylate group is an excellent leaving group, making this compound a versatile reagent for nucleophilic substitution reactions to form ethers, amines, and carbon-carbon bonds with various nucleophiles.



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Caption: Role as a synthetic intermediate.

Safety and Handling

Proper handling of **Tetrahydro-2H-pyran-4-yl methanesulfonate** is essential in a laboratory setting. The following table summarizes its hazard information.

Hazard Information	Details
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Handling Recommendations:

- Use in a well-ventilated area or under a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of dust and contact with skin and eyes.
- Store in a tightly closed container in a cool, dry place under an inert atmosphere.

This technical guide provides essential information for researchers and scientists working with **Tetrahydro-2H-pyran-4-yl methanesulfonate**. By understanding its properties, synthesis, and applications, its potential as a key building block in drug discovery and organic synthesis can be fully leveraged.

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